

An In-depth Technical Guide to the Chemical Properties of Methyl Formate

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Compound of Interest

Compound Name: *Methyl piliformate*

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Introduction

Methyl formate (HCOOCH_3), also known as methyl methanoate, is the simplest carboxylic acid ester, derived from the condensation of formic acid and methanol.[1] It is a colorless, volatile liquid with a characteristic ethereal and pleasant odor.[1][2] Due to its chemical properties, high vapor pressure, and low surface tension, methyl formate serves as a crucial precursor and intermediate in the synthesis of numerous commercially significant compounds, including formamide, dimethylformamide, and formic acid itself.[3] It also finds applications as a quick-drying solvent, a blowing agent for polyurethane foams, an agricultural fumigant, and a refrigerant with zero ozone depletion and global warming potential.[1][3] This guide provides a comprehensive overview of its core chemical and physical properties, reactivity, and relevant experimental protocols.

Physical and Thermodynamic Properties

The fundamental physical and thermodynamic characteristics of methyl formate are summarized below. These properties are essential for its handling, application in synthesis, and process modeling.

Table 1: Physical Properties of Methyl Formate

Property	Value	Units	Conditions
Molecular Formula	C ₂ H ₄ O ₂	-	-
Molecular Weight	60.05	g/mol	-
Melting Point	-100 to -99.8	°C	(lit.) [1] [4]
Boiling Point	31.5 to 34	°C	(lit.) at 760 mmHg [1] [2]
Density	0.974	g/mL	at 20 °C (lit.) [1]
Vapor Pressure	476	mmHg	at 20 °C [5]
Water Solubility	300 (30 g/100 mL)	g/L	at 20 °C [1] [5]
Refractive Index (n ²⁰ /D)	1.343	-	(lit.) [1] [6]
Dipole Moment	1.77	D	[7]

Table 2: Thermodynamic Properties of Methyl Formate

Property	Value	Units	State
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-386.1	kJ/mol	Liquid (at 298.15 K)[8]
Standard Enthalpy of Formation ($\Delta_f H^\circ$)	-357.4	kJ/mol	Gas (at 298.15 K)[8] [9]
Standard Molar Entropy (S°)	285.3	J/(mol·K)	Gas (at 298.15 K)[8]
Molar Heat Capacity, C_p	119.1	J/(mol·K)	Liquid (at 298.15 K)[8]
Molar Heat Capacity, C_p	64.4	J/(mol·K)	Gas (at 298.15 K)[8]
Standard Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-	kJ/mol	Data indicates calculation is possible but a direct value was not found in searches. [10][11]

Spectroscopic Properties

Spectroscopic analysis is fundamental for the identification and quantification of methyl formate.

- ^1H NMR Spectroscopy:** The ^1H NMR spectrum of methyl formate is simple and distinctive, showing two singlet peaks. The proton on the formyl group ($\text{H}-\text{C}=\text{O}$) appears at a chemical shift of approximately 8.07 ppm, while the three protons of the methyl group ($-\text{OCH}_3$) appear as a singlet around 3.78 ppm.[12] The integrated proton ratio is 1:3, corresponding to its structure.[12]
- ^{13}C NMR Spectroscopy:** The ^{13}C NMR spectrum displays two distinct signals, confirming the two different carbon environments in the molecule.[13] The carbonyl carbon ($\text{C}=\text{O}$) has a chemical shift around 165.8 ppm, and the methyl carbon ($-\text{OCH}_3$) appears at approximately 51.5 ppm.[14]

- Infrared (IR) Spectroscopy: The IR spectrum of methyl formate is characterized by several key absorption bands.[\[15\]](#)
 - A very strong and sharp absorption between $1710\text{-}1740\text{ cm}^{-1}$ corresponds to the C=O (carbonyl) stretching vibration.[\[7\]](#)[\[15\]](#)
 - C-H stretching vibrations from the methyl and formyl groups are observed around $2900\text{-}3009\text{ cm}^{-1}$.[\[7\]](#)[\[15\]](#)
 - Strong absorptions for the C-O stretching vibrations are prominent in the $1177\text{-}1216\text{ cm}^{-1}$ region.[\[7\]](#)[\[15\]](#)
- Mass Spectrometry: In electron ionization mass spectrometry, the molecular ion peak $[M]^+$ for methyl formate appears at an m/z of 60.[\[16\]](#) The fragmentation pattern is characterized by a base peak at m/z 31, corresponding to the methoxy cation $[\text{CH}_3\text{O}]^+$.[\[16\]](#) Another significant fragment can be observed at m/z 29, representing the formyl cation $[\text{HCO}]^+$.

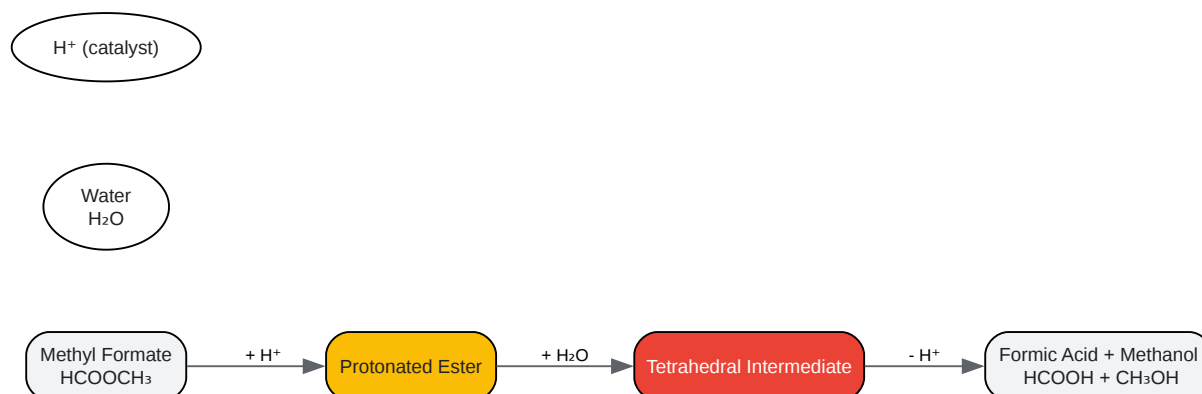
Reactivity and Chemical Pathways

Methyl formate's reactivity is primarily dictated by the ester functional group. It participates in several key chemical reactions.

Hydrolysis

Methyl formate slowly hydrolyzes in water to form formic acid and methanol.[\[1\]](#)[\[17\]](#) This reaction is reversible and can be catalyzed by both acids and bases, which significantly increase the reaction rate.[\[5\]](#)[\[7\]](#)

Acid-Catalyzed Hydrolysis: In the presence of a strong acid (e.g., HCl, H_2SO_4), the carbonyl oxygen is protonated, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by water.[\[7\]](#)



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Caption: Acid-catalyzed hydrolysis pathway of methyl formate.

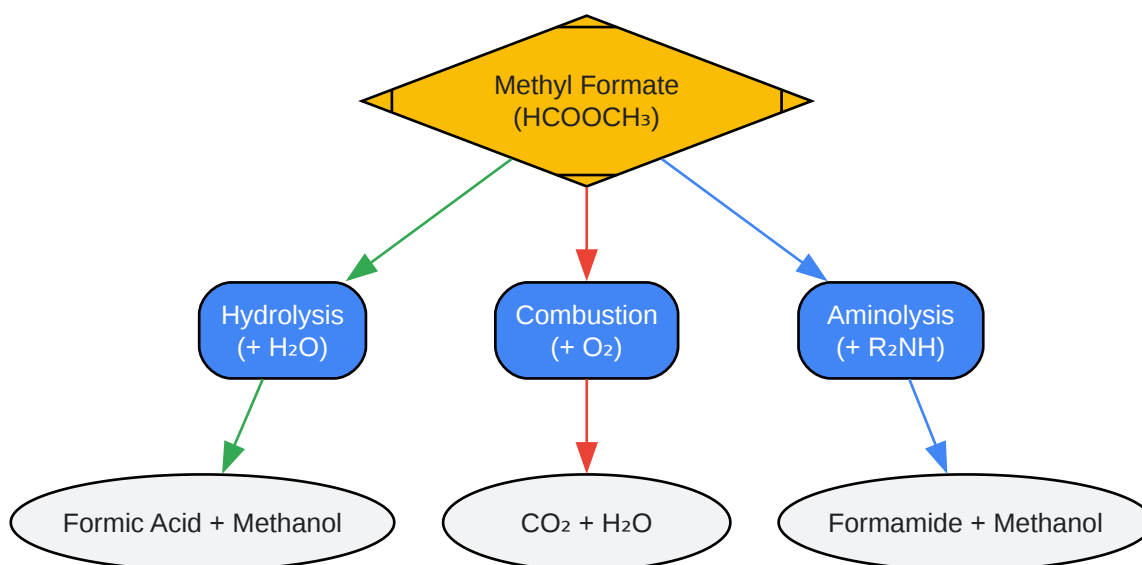
Base-Catalyzed Hydrolysis (Saponification): This is an irreversible reaction where a hydroxide ion directly attacks the carbonyl carbon, leading to the formation of a formate salt and methanol. The reaction is generally faster than acid-catalyzed hydrolysis.

Combustion

Methyl formate is a highly flammable liquid and burns readily.[5] Like methanol, it can burn with a nearly invisible flame.[5] Complete combustion yields carbon dioxide and water.

Other Reactions

- **Aminolysis:** Reacts with ammonia and amines to produce formamides. For instance, its reaction with dimethylamine is a primary route for producing dimethylformamide (DMF).[5]
- **Reactions with Strong Oxidizers:** Can react vigorously with strong oxidizing agents, posing a fire and explosion hazard.[1][18]
- **Reactions with Acids and Bases:** Reacts exothermically with both strong acids and caustic solutions.[1][17]



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Caption: Major chemical reactions involving methyl formate.

Safety and Flammability

Methyl formate is classified as a highly flammable liquid and poses a significant fire hazard.^[19] Its vapor can form explosive mixtures with air over a wide range of concentrations.^[7]

Table 3: Flammability and Safety Data

Parameter	Value	Units
Flash Point	-19 to -27	°C
Autoignition Temperature	449 to 456	°C
Lower Explosive Limit (LEL)	5	% in air
Upper Explosive Limit (UEL)	23	% in air
NFPA 704 Rating	Health: 2, Flammability: 4, Instability: 0	-

Citations for Table 3:^[5]^[7]^[17]^[20]

Inhalation of high concentrations can cause irritation to the eyes and respiratory tract, visual disturbances, and central nervous system depression.[4][19][20] Appropriate personal protective equipment (PPE), including safety goggles, gloves, and respiratory protection, should be used when handling this chemical.[4][18]

Experimental Protocols

Protocol: Determination of Hydrolysis Rate by Titrimetry

This protocol outlines a method to determine the pseudo-first-order rate constant for the acid-catalyzed hydrolysis of methyl formate. The progress of the reaction is monitored by titrating the formic acid produced with a standardized sodium hydroxide solution.[19][21][22]

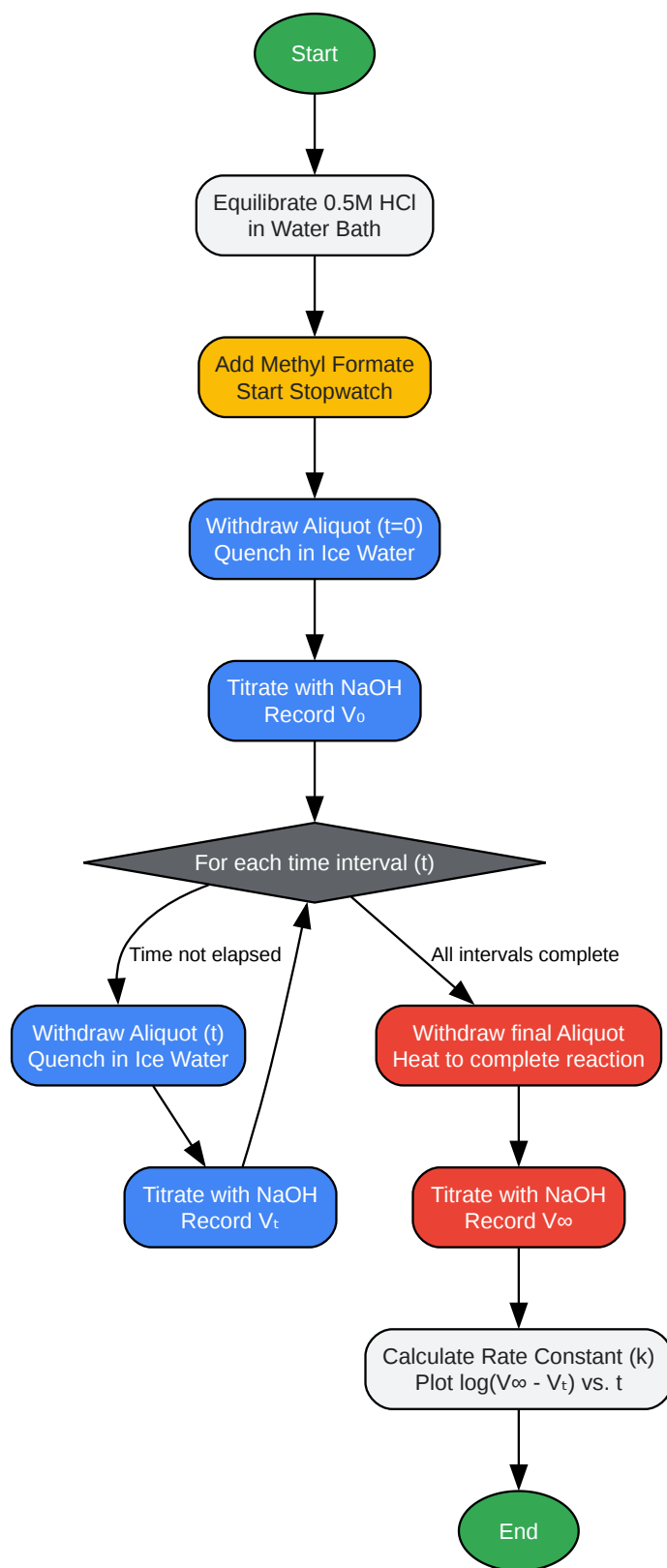
Materials:

- Methyl formate
- Hydrochloric acid (e.g., 0.5 M)
- Sodium hydroxide solution (e.g., 0.1 M, standardized)
- Phenolphthalein indicator
- Ice-cold deionized water
- Glassware: Burette, pipettes, conical flasks, stopwatch, thermostated water bath.

Procedure:

- Preparation: Place 100 mL of 0.5 M HCl into a 250 mL conical flask and allow it to equilibrate to the desired reaction temperature (e.g., 25 °C) in a water bath.
- Reaction Initiation: Pipette 5 mL of methyl formate into the flask containing the acid. Start the stopwatch at the point of half-addition. Stopper the flask and mix thoroughly.
- Time Zero (t=0) Sample: Immediately after mixing, pipette a 5 mL aliquot of the reaction mixture into a separate conical flask containing ~20 mL of ice-cold water. The cold water quenches (slows) the reaction.

- Titration ($t=0$): Add 2-3 drops of phenolphthalein indicator to the quenched aliquot and titrate with the standardized 0.1 M NaOH solution until a persistent faint pink color is observed. Record this initial volume as V_0 .
- Time-Interval Sampling: At regular time intervals (e.g., 10, 20, 30, 45, 60 minutes), withdraw another 5 mL aliquot from the reaction mixture, quench it in ice-cold water, and titrate with NaOH as described above. Record the burette volume at each time t as V_t .
- Infinity ($t=\infty$) Sample: To determine the volume of NaOH required for complete hydrolysis, heat a final 5 mL aliquot of the reaction mixture in a sealed tube in a boiling water bath for approximately 30-60 minutes. Cool the sample to room temperature, and then titrate with NaOH. Record this volume as V_∞ .
- Data Analysis: The rate constant (k) for a pseudo-first-order reaction is calculated using the integrated rate law: $k = (2.303/t) * \log_{10}((V_\infty - V_0) / (V_\infty - V_t))$. A plot of $\log_{10}(V_\infty - V_t)$ versus time (t) should yield a straight line with a slope of $-k/2.303$.



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Caption: Workflow for determining the rate of hydrolysis of methyl formate.

Protocol: Determination of Flash Point (Closed-Cup Method)

This protocol is based on standard methods such as ASTM D93 (Pensky-Martens) or ASTM D56 (Tag Closed Cup) for determining the flash point of volatile liquids.[1][20]

Apparatus:

- A standard closed-cup flash point tester (e.g., Pensky-Martens or Tag). This consists of a test cup, a temperature-controlled heating block, a stirrer, and an ignition source (gas flame or electric igniter).

Procedure:

- **Sample Preparation:** Ensure the sample is free of water and other impurities. Fill the test cup with methyl formate to the specified mark. The initial temperature of the sample should be at least 18 °C below the expected flash point.
- **Apparatus Setup:** Place the test cup in the heating apparatus. Place the lid, which contains the stirrer, thermometer, and ignition source applicator, securely on the cup.
- **Heating and Stirring:** Begin heating the sample at a slow, constant rate (as specified by the standard method, e.g., 5-6 °C/min for ASTM D93). Start the stirrer and maintain a constant speed.
- **Ignition Test:** As the sample temperature rises, apply the ignition source at regular temperature intervals. To do this, the test flame is dipped into the vapor space of the cup for a specified duration (e.g., 1 second) and then withdrawn.
- **Observation:** The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid surface to ignite with a distinct flash inside the cup.
- **Recording:** Record the temperature at which the flash occurs.
- **Barometric Pressure Correction:** The observed flash point should be corrected for atmospheric pressure if it deviates significantly from the standard pressure (101.3 kPa).

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